

Basic principles of using "Methyl 3-(chlorosulfonyl)propanoate"

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Compound of Interest

Compound Name: Methyl 3-(chlorosulfonyl)propanoate

Cat. No.: B093476

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An In-Depth Technical Guide to the Application of **Methyl 3-(chlorosulfonyl)propanoate** in Modern Synthesis

Abstract

Methyl 3-(chlorosulfonyl)propanoate (CAS No. 15441-07-3) is a versatile bifunctional reagent of significant interest to researchers in synthetic chemistry and drug development. Possessing both a highly reactive sulfonyl chloride and a modifiable methyl ester, it serves as a valuable building block for introducing sulfonamide and sulfonate ester moieties tethered to a propanoate linker. This guide provides a comprehensive overview of its chemical properties, core reactivity, and mechanistic principles. It details field-proven protocols for its safe handling, storage, and application in the synthesis of key molecular scaffolds, emphasizing the causality behind experimental choices to ensure reproducible and reliable outcomes.

Section 1: Foundational Chemical Profile

Methyl 3-(chlorosulfonyl)propanoate is a liquid organic compound that acts as a powerful electrophile.^{[1][2]} Its utility is derived from the strategic placement of two distinct functional groups, enabling sequential or orthogonal chemical transformations.

Nomenclature and Identifiers

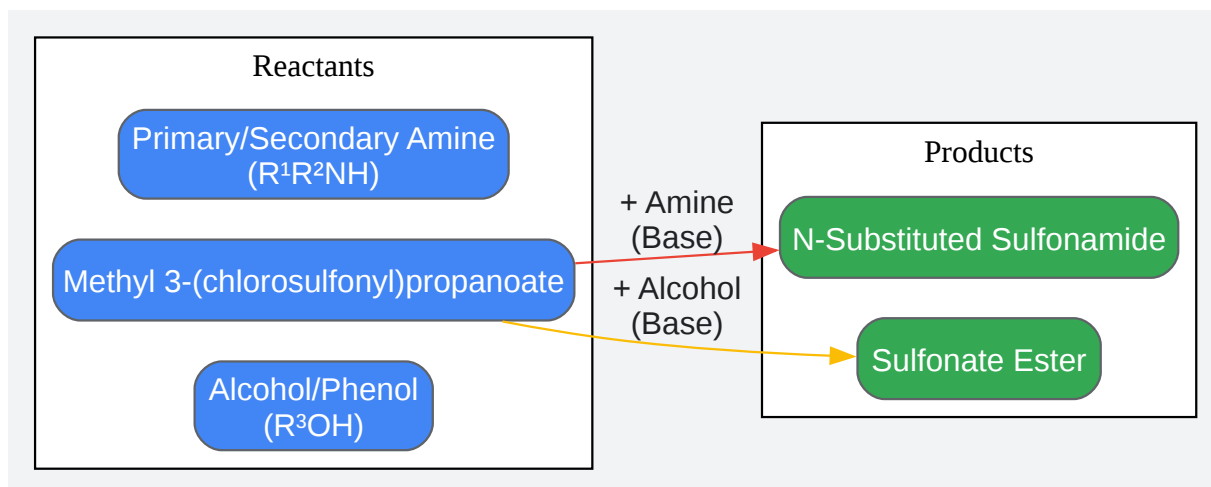
Identifier	Value
CAS Number	15441-07-3[1][3]
Molecular Formula	C ₄ H ₇ ClO ₄ S[3][4]
IUPAC Name	methyl 3-(chlorosulfonyl)propanoate[2][3]
Synonyms	3-Chlorosulfonyl-Propionic Acid Methyl Ester, Methyl 3-Chlorosulfonylpropionate, 3-Methoxy-3-Oxopropanesulfonyl Chloride[3]
MDL Number	MFCD07339056[1][3]

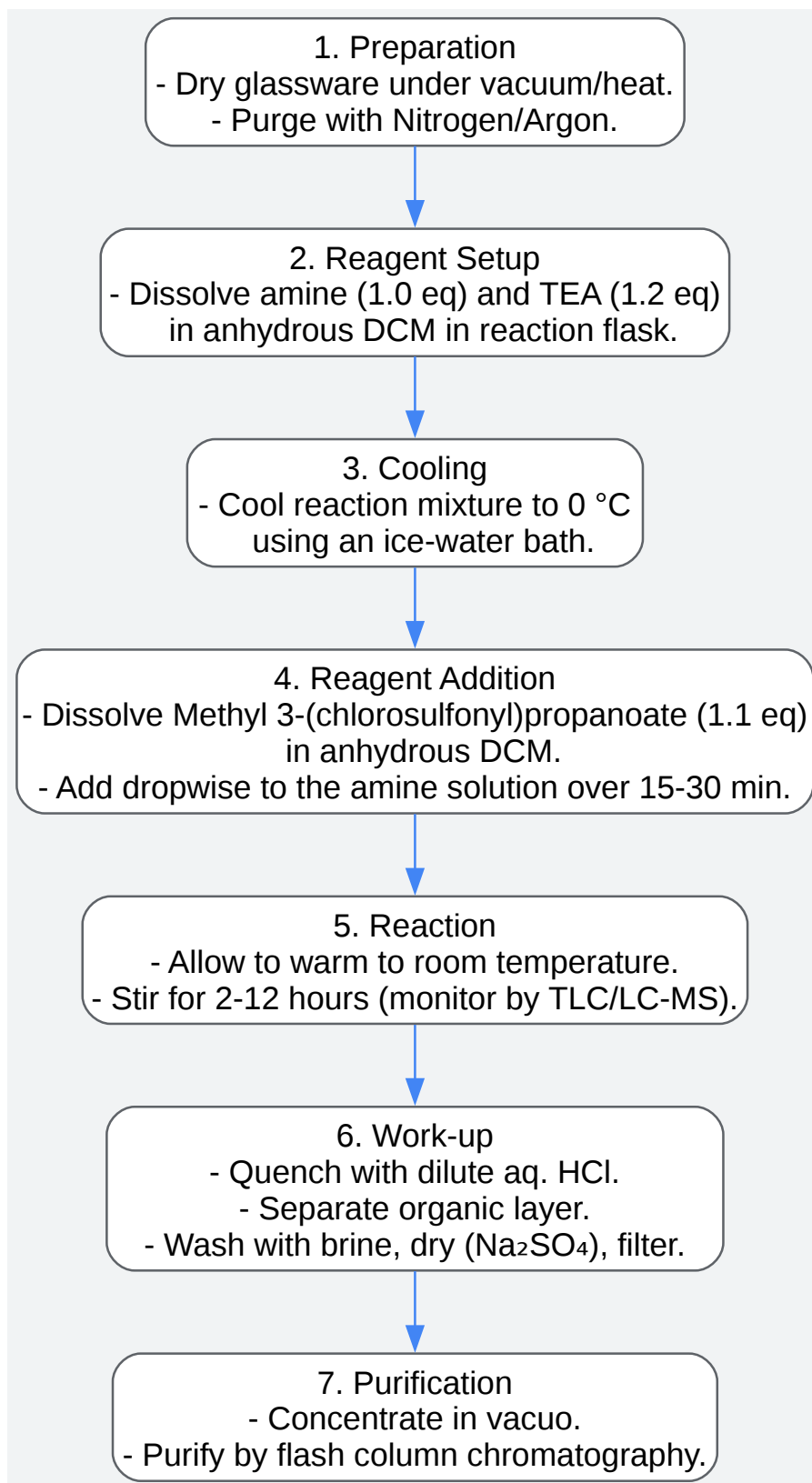
Physicochemical Properties

Property	Value	Source(s)
Molecular Weight	186.61 g/mol	[3][4]
Appearance	Liquid	[1][2]
Density	~1.43 g/cm ³	[3][4]
Boiling Point	245.7 °C at 760 mmHg	[3][4]
Flash Point	102.4 °C	[3]
Storage Temperature	2-8 °C, under inert atmosphere	[1][5]

Structural Analysis

The molecule's structure is fundamental to its reactivity. The electron-withdrawing nature of the two sulfonyl oxygens and the chlorine atom renders the sulfur atom highly electrophilic and susceptible to nucleophilic attack.





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References

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